

4-Ethylbenzaldehyde: A Comprehensive Technical Guide to Safety, Handling, and Storage

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Compound of Interest

Compound Name: 4-Ethylbenzaldehyde

Cat. No.: B1584596

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical guide on the safe handling, storage, and disposal of **4-Ethylbenzaldehyde** (CAS No. 4748-78-1). The information herein is intended for professionals in research, scientific, and drug development fields to ensure safe laboratory practices and mitigate potential hazards associated with this compound.

Chemical and Physical Properties

4-Ethylbenzaldehyde is a combustible liquid that is harmful if swallowed.^{[1][2][3]} It is important to be aware of its physical and chemical properties to handle it safely.

Property	Value	Source
Molecular Formula	C9H10O	[2]
Molecular Weight	134.18 g/mol	[2]
Physical State	Liquid	[2]
Boiling Point	221 °C (430 °F)	[1][2]
Flash Point	92 °C (198 °F)	[2][4]
Specific Gravity	0.980 - 1.000 @ 25 °C	[4]
Refractive Index	1.538 - 1.542 @ 20 °C	[4]
Solubility	Not miscible or difficult to mix in water. Soluble in alcohol.	[2]

Toxicological Data

The primary hazards associated with **4-Ethylbenzaldehyde** are acute oral toxicity and its combustible nature.[1][3] To the best of current knowledge, its chemical, physical, and toxicological properties have not been exhaustively investigated.[1]

Endpoint	Value	Species	Method	Source
Acute Oral Toxicity (LD50)	1900 mg/kg	Rat (males)	Not specified	[2]
Toxicity to Fish (LC50)	23.49 mg/l - 96 h	Danio rerio (zebra fish)	OECD Test Guideline 203	[1]
Genotoxicity (in vitro)	Negative	Human cells	BlueScreen Assay	[5]

Skin contact may lead to inflammation characterized by itching, scaling, reddening, or blistering.[2] Eye contact can cause redness, pain, or severe eye damage.[2] Inhalation may result in irritation of the lungs and respiratory system.[2]

Fire and Explosion Hazards

4-Ethylbenzaldehyde is a combustible liquid.[1][3]

Hazard	Details	Source
Flash Point	92 °C (198 °F)	[2][4]
Suitable Extinguishing Media	Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[2] For this substance, no limitations on extinguishing agents are given. [1]	
Specific Hazards	During a fire, irritating and highly toxic gases such as carbon monoxide (CO) and carbon dioxide (CO ₂) may be generated by thermal decomposition or combustion. [2][3] Containers may explode when heated.[3]	
Firefighting Precautions	Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][3] Remove containers from the danger zone and cool them with water.[1] Prevent fire extinguishing water from contaminating surface water or groundwater systems.[1]	

Experimental Protocols

OECD Test Guideline 203: Fish, Acute Toxicity Test

This test is designed to assess the acute toxicity of a substance to fish.[1][2]

Methodology: Fish are exposed to the test substance for a 96-hour period under either static or semi-static conditions.[1] Mortalities are recorded at 24, 48, 72, and 96 hours to determine the concentration that is lethal to 50% of the test organisms (LC50).[1] The test typically includes a range-finding phase with at least five concentrations and a control group.[1] For **4-Ethylbenzaldehyde**, the LC50 in Zebra fish (*Danio rerio*) was determined to be 23.49 mg/l after 96 hours.[1]

BlueScreen Assay for Genotoxicity

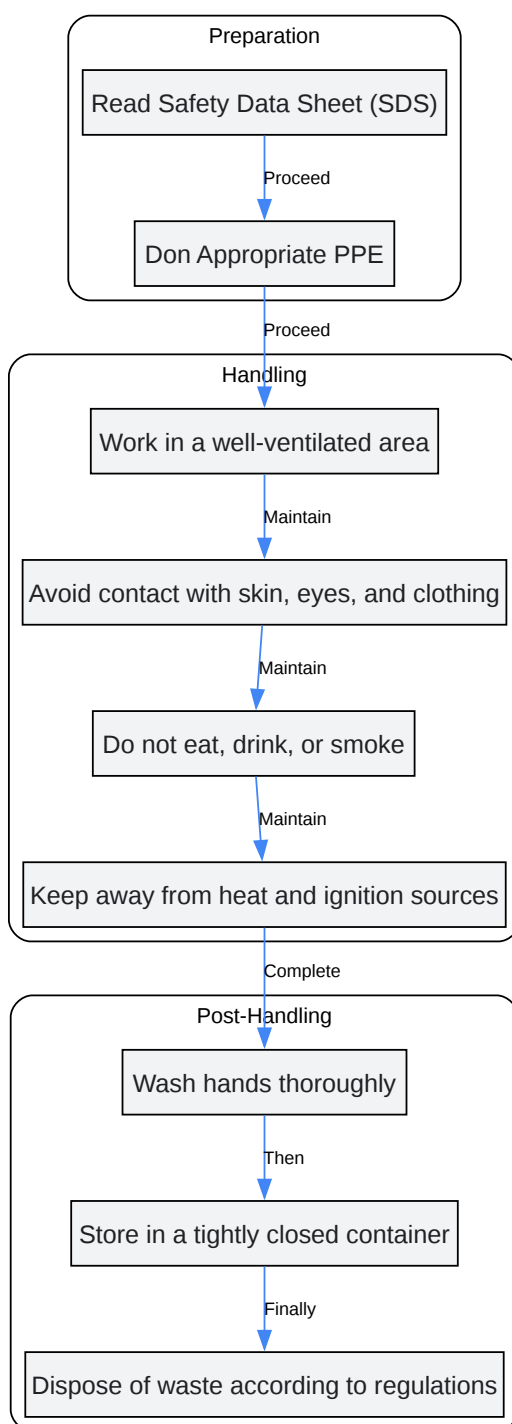
The BlueScreen assay is a high-throughput in vitro test to assess the genotoxic potential of a substance.[5][6]

Methodology: The assay utilizes a genetically modified human cell line (derived from TK6 cells) that contains a reporter system linked to the GADD45a gene, which is involved in the cellular response to DNA damage.[4][7] If the test substance is genotoxic, it will induce the expression of the GADD45a gene, leading to the production of a luciferase enzyme.[4][6] The amount of light produced upon addition of a substrate is proportional to the genotoxic potential of the substance.[6] **4-Ethylbenzaldehyde** was found to be negative for both cytotoxicity and genotoxicity in this assay, with and without metabolic activation.[5]

Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are crucial to minimize exposure and ensure safety.

General Handling Workflow



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Caption: General workflow for handling **4-Ethylbenzaldehyde**.

Personal Protective Equipment (PPE)

Protection Type	Recommendation	Source
Eye/Face Protection	Wear chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate in some workplaces.	[2]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[3] [6]
Respiratory Protection	Use a NIOSH or European Standard EN 149 approved respirator when necessary.	[6]

First-Aid Measures

In case of exposure, follow these first-aid measures and seek medical attention.

Exposure Route	First-Aid Procedure	Source
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately.	[2]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.	[2]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. Obtain medical aid.	[2]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Remove contact lenses if present and easy to do. Obtain medical aid.	[2]

Accidental Release Measures

In the event of a spill, follow these procedures to contain and clean up the material safely.

- Personal Precautions: Wear appropriate protective equipment and keep unprotected personnel away. Ensure adequate ventilation and remove all sources of ignition.[2]
- Environmental Precautions: Do not let the product enter drains, other waterways, or soil.[2]
- Containment and Cleanup: Prevent further leakage or spillage if safe to do so. Absorb the spill with inert material (e.g., sand, earth, vermiculite) and place it into a suitable, closed

container for disposal.[2]

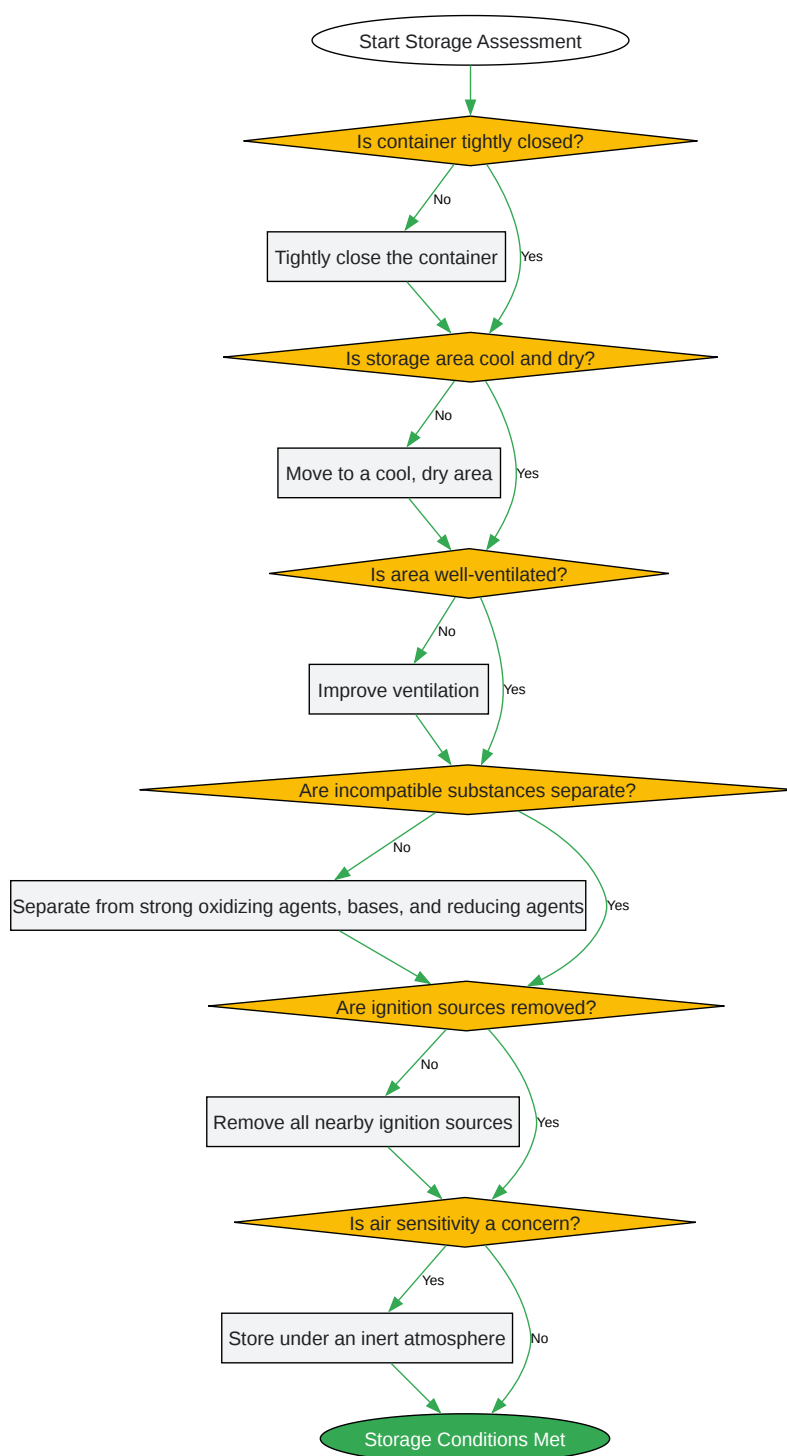
Storage and Disposal

Proper storage is essential to maintain the stability of **4-Ethylbenzaldehyde** and prevent hazardous situations.

Storage Conditions

Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.[2][3] Keep away from sources of ignition.[2][3] The substance is air-sensitive, so storage under an inert atmosphere is recommended.[3]

Storage Decision Diagram



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Caption: Decision diagram for the safe storage of **4-Ethylbenzaldehyde**.

Incompatible Materials

Avoid contact with strong oxidizing agents, strong bases, and strong reducing agents.[3]

Disposal

Dispose of this material and its container in accordance with local, regional, national, and international regulations.[2] It is recommended to contact a licensed professional waste disposal service.[8] Do not dispose of the unused product in drains or the environment.[2] Contaminated packaging should be disposed of as the unused product.[8]

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